

Physical and chemical properties of (R)-Methyl piperidine-3-carboxylate

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Compound of Interest

Compound Name: (R)-Methyl piperidine-3-carboxylate

Cat. No.: B067609

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An In-depth Technical Guide to **(R)-Methyl piperidine-3-carboxylate**

Introduction

(R)-Methyl piperidine-3-carboxylate is a chiral heterocyclic compound of significant interest in the pharmaceutical and medicinal chemistry sectors. As a derivative of piperidine, one of the most important synthetic fragments in drug design, it serves as a crucial building block for a wide array of complex molecules.[1][2] Its structural relationship to (R)-nipecotic acid, a potent inhibitor of γ -aminobutyric acid (GABA) uptake, underscores its relevance in the development of therapeutics targeting the central nervous system.[3] This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, characterization, and applications of **(R)-Methyl piperidine-3-carboxylate**, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

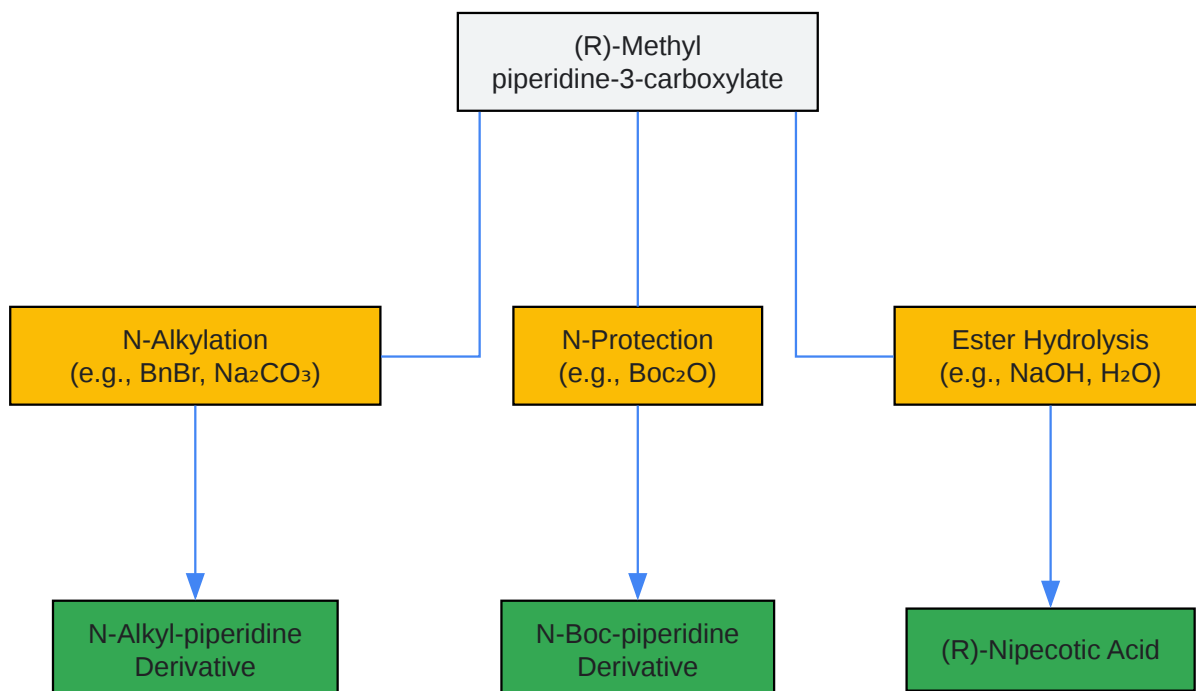
(R)-Methyl piperidine-3-carboxylate is typically a colorless to light yellow liquid under standard conditions.[4] It is soluble in common organic solvents such as ethanol, acetone, and dichloromethane, but has poor solubility in water. For long-term storage, it is recommended to keep the compound in a dark, inert atmosphere, and under refrigeration at temperatures of -20°C to 4°C . [4]

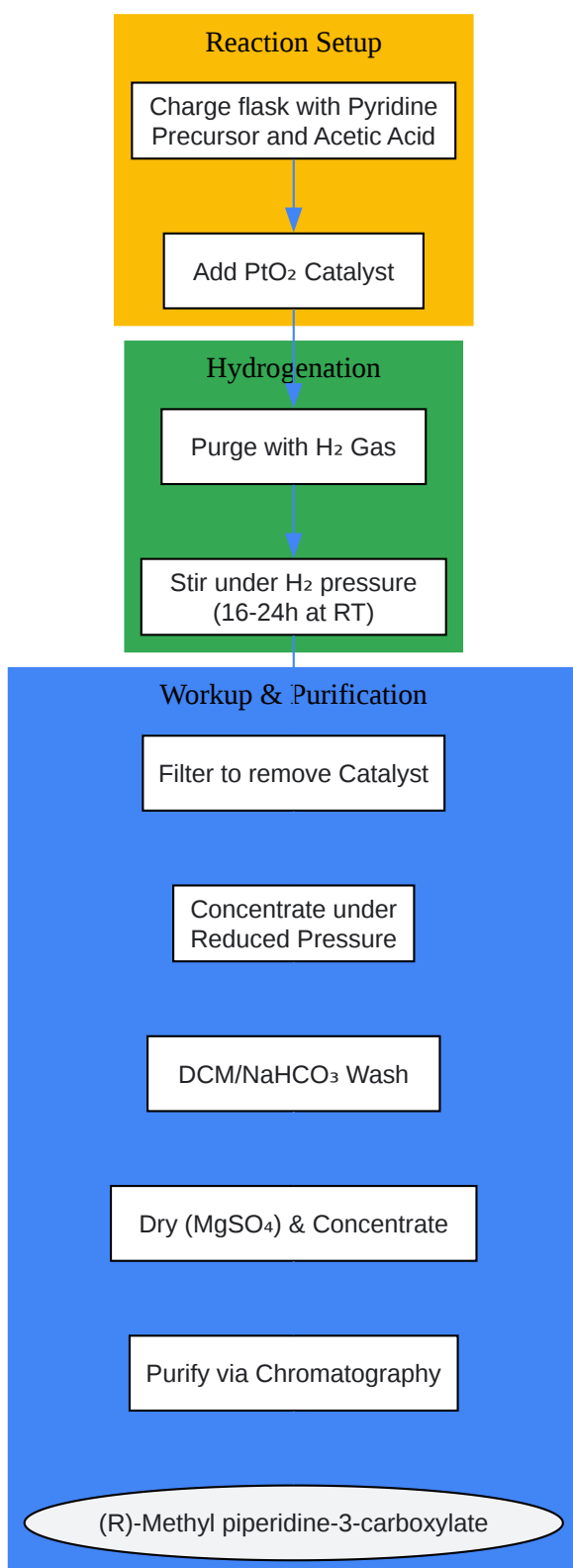
Table 1: Physical Properties of (R)-Methyl piperidine-3-carboxylate

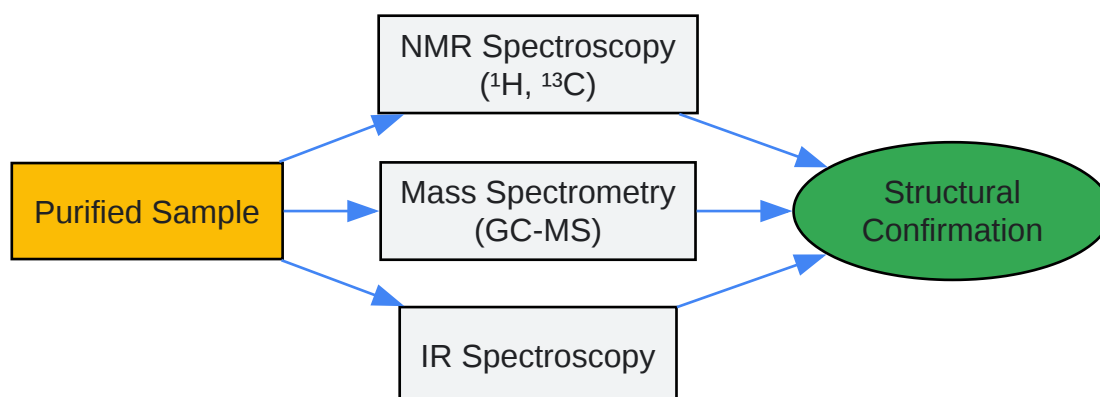
Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ NO ₂	[4][5]
Molecular Weight	143.18 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	193.8 °C at 760 mmHg	[4]
Density	~1.021 g/cm ³ (Predicted)	[4]
pKa	9.28 ± 0.10 (Predicted)	[4][6]
InChI Key	BCDBHIAXYFPJCT-ZCFIWIBFSA-N	
CAS Number	164323-85-7	

Reactivity and Chemical Profile

The chemical behavior of **(R)-Methyl piperidine-3-carboxylate** is dictated by its two primary functional groups: a secondary amine within the piperidine ring and a methyl ester at the C3-position. The secondary amine is nucleophilic and can undergo various reactions such as N-alkylation, N-acylation, and protection with groups like tert-butyloxycarbonyl (Boc).^{[7][8]} The methyl ester group can be hydrolyzed under basic conditions to yield the corresponding carboxylic acid, (R)-piperidine-3-carboxylic acid.^[9] The N-Boc protected variant of this compound is noted for its high reactivity while maintaining stability under various reaction conditions, making it a versatile intermediate in multi-step syntheses.^[8]







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